

# physical and chemical properties of 2,6-Dimethoxypyrimidine-4-carboxylic acid

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## Compound of Interest

Compound Name: 2,6-Dimethoxypyrimidine-4-carboxylic acid

Cat. No.: B108875

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## A Comprehensive Technical Guide to 2,6-Dimethoxypyrimidine-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physical, chemical, and safety properties of **2,6-Dimethoxypyrimidine-4-carboxylic acid**, a heterocyclic compound of interest in synthetic chemistry. The information is compiled from various chemical databases and safety data sheets to serve as a foundational resource for laboratory professionals.

## Core Chemical and Physical Properties

**2,6-Dimethoxypyrimidine-4-carboxylic acid** is a substituted pyrimidine, a class of compounds widely utilized as building blocks in the development of pharmaceuticals and agrochemicals. Its structure features a pyrimidine core with two methoxy groups and one carboxylic acid group, which confer specific reactivity and physical characteristics.

## Physical and Chemical Data

The known physical and chemical properties of the compound are summarized below. This data is essential for handling, storage, and experimental design.

Property	Value	Citation(s)
CAS Number	59864-30-1	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	184.15 g/mol	[1][2]
IUPAC Name	2,6-dimethoxypyrimidine-4-carboxylic acid	[1]
Appearance	White to off-white crystalline solid (inferred from related compounds)	
Melting Point	162 °C	[2]
Solubility	>27.6 µg/mL (in aqueous solution at pH 7.4)	[1]
SMILES	<chem>COC1=NC(=NC(=C1)C(=O)O)OC</chem>	[1]
InChIKey	APCAETLUMQRTDK-UHFFFAOYSA-N	[1]

## Spectral Information

Detailed spectral data is crucial for the identification and characterization of the compound. While specific spectra for this exact molecule are not widely published, related data exists.

Spectral Data Type	Information	Citation(s)
Mass Spectrometry	GC-MS data is available, indicating a method for its detection and analysis.	[1]
NMR, IR	Specific $^1\text{H}$ NMR, $^{13}\text{C}$ NMR, or IR spectra are not available in the cited public databases. Researchers would need to perform these analyses upon synthesis or acquisition.	

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,6-Dimethoxypyrimidine-4-carboxylic acid** is classified as an irritant. Proper personal protective equipment (PPE) and handling procedures are mandatory.

Hazard Type	GHS Classification & Precautionary Statements	Citation(s)
Skin Irritation	H315: Causes skin irritation.P264: Wash skin thoroughly after handling.P280: Wear protective gloves.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P332+P317: If skin irritation occurs: Get medical help.	[1]
Eye Irritation	H319: Causes serious eye irritation.P280: Wear eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P337+P317: If eye irritation persists: Get medical help.	[1]
Respiratory Tract Irritation	H335: May cause respiratory irritation.P261: Avoid breathing dust.P271: Use only outdoors or in a well-ventilated area.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P319: Get medical help if you feel unwell.	[1]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.	[1]

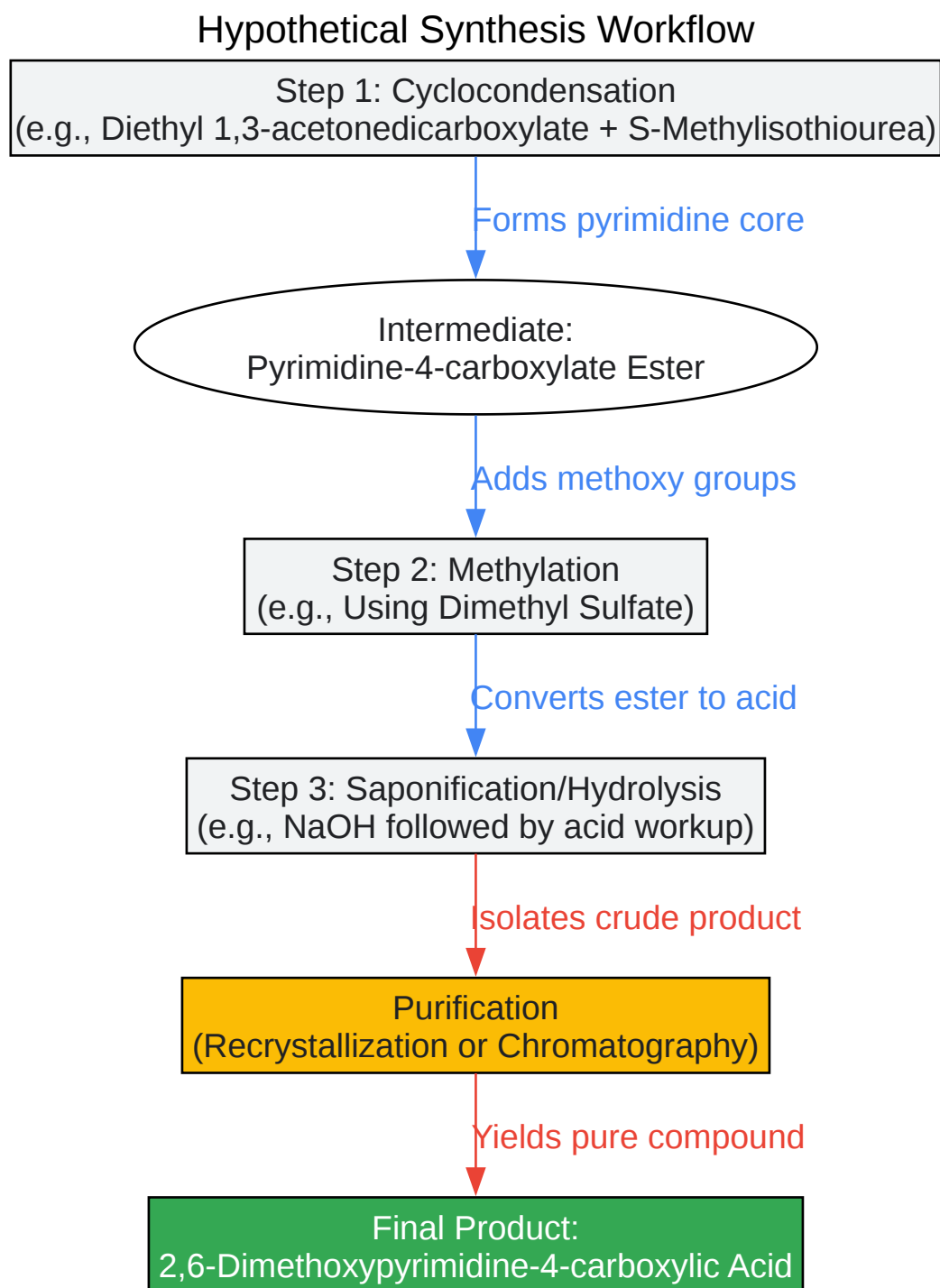
## Experimental Protocols and Synthesis

While specific, peer-reviewed synthesis protocols for **2,6-Dimethoxypyrimidine-4-carboxylic acid** are not readily available, a logical synthetic pathway can be proposed based on established pyrimidine chemistry. The synthesis of related compounds, such as 2-amino-4,6-dimethoxypyrimidine, often involves the cyclization of a 1,3-dicarbonyl compound (or its equivalent) with a guanidine or urea derivative, followed by functional group manipulation.

A plausible synthetic route for the target molecule could involve the hydrolysis of a corresponding ester (e.g., ethyl 2,6-dimethoxypyrimidine-4-carboxylate), which in turn could be synthesized via the cyclocondensation of diethyl 1,3-acetonedicarboxylate with a suitable amidine, followed by methylation.

## Hypothetical Synthesis Workflow

The following diagram illustrates a generalized, plausible workflow for the synthesis and purification of the target compound. This represents a common strategy for this class of molecules.



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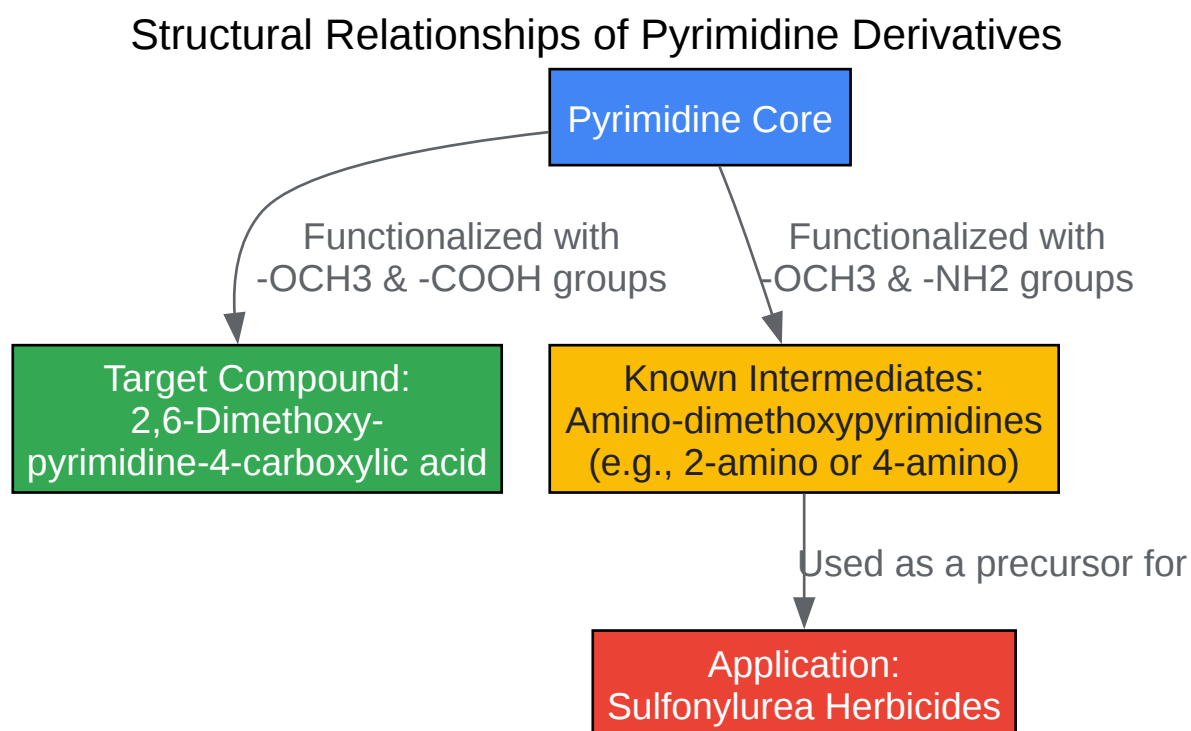
Caption: A plausible, generalized workflow for the synthesis of the target acid.

## Biological Activity and Context

There is currently no specific information in public databases regarding the biological activity or involvement in signaling pathways for **2,6-Dimethoxypyrimidine-4-carboxylic acid**. However, the pyrimidine scaffold is a well-known pharmacophore. Related amino-derivatives, such as 2-amino-4,6-dimethoxypyrimidine, are significant as key intermediates in the synthesis of sulfonylurea herbicides.[3][4] This suggests that the carboxylic acid derivative could serve as a valuable synthetic precursor for creating libraries of novel compounds for screening in drug discovery or agrochemical research.

## Logical Relationship of Pyrimidine Derivatives

The following diagram illustrates the structural relationship between the core pyrimidine ring, the target carboxylic acid, and related amino-pyrimidine intermediates mentioned in the literature.



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Caption: Relationship between the pyrimidine core and key functionalized derivatives.

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## References

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- 2. 14436-32-9 Cas No. | 9 | Matrix Scientific [matrixscientific.com]
- 3. CN102898382A - Method for synthesizing 2-amino-4,6-dimethoxypyrimidine - Google Patents [patents.google.com]
- 4. 2-Amino-4,6-dimethoxypyrimidine | C<sub>6</sub>H<sub>9</sub>N<sub>3</sub>O<sub>2</sub> | CID 118946 - PubChem [pubchem.ncbi.nlm.nih.gov]
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